

Introduction: Unveiling the Synthetic Potentia

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Compound of Interest

Compound Name: 2-Fluoro-3-formylbenzoic acid

CAS No.: 1289043-16-8

Cat. No.: B1404622

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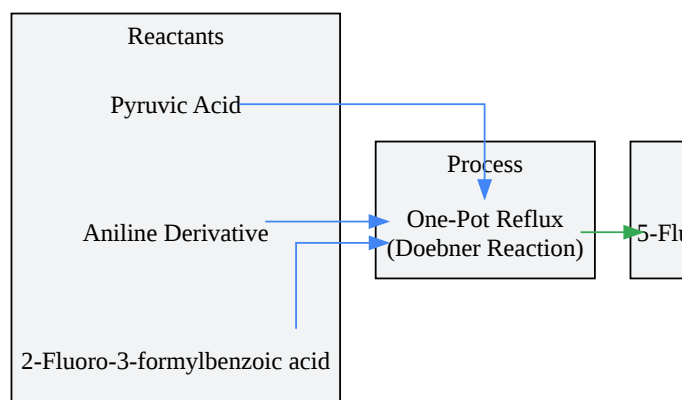
In the landscape of modern organic synthesis and medicinal chemistry, the strategic design of molecular scaffolds is paramount. **2-Fluoro-3-formylbenzoic acid** is a trifunctional architecture.^{[1][2]} The molecule features a carboxylic acid, an aldehyde (formyl group), and a fluorine atom positioned on an aromatic ring for complex molecular construction. The ortho positioning of the formyl and carboxyl groups provides a latent ability to form fused heterocyclic systems with high affinity of the resulting molecules.^{[3][4][5]}

This guide provides an in-depth exploration of **2-Fluoro-3-formylbenzoic acid** as a precursor in organic synthesis. It moves beyond simple reaction schemes to high-value compounds, particularly quinoline derivatives, which are privileged scaffolds in drug discovery.^[6]

Core Application: Multicomponent Synthesis of Fluoro-Substituted Quinoline-8-Carboxylic Acids

The true power of **2-Fluoro-3-formylbenzoic acid** is revealed in multicomponent reactions (MCRs), where its distinct functional groups can react in a powerful method for synthesizing quinoline-4-carboxylic acids from an aniline, an aldehyde, and pyruvic acid.^{[7][8]} By employing **2-Fluoro-3-formylbenzoic acid** as a building block, there is significant interest in pharmaceutical research.

The reaction proceeds through an initial condensation of the aniline with the aldehyde of our building block, followed by reaction with enolized pyruvic acid and the benzoic acid group becomes a strategic handle at the 8-position of the newly formed heterocycle.



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Caption: Workflow for the Doebner synthesis of quinolines.

Experimental Protocol: Synthesis of 5-Fluoro-2-methyl-4-phenylquinoline-8-carboxylic Acid

This protocol details a representative Doebner synthesis using **2-fluoro-3-formylbenzoic acid**, aniline, and pyruvic acid, which rearranges to form the

Principle:

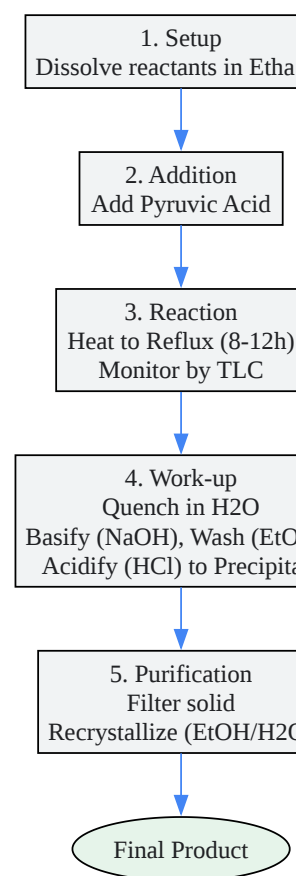
This is a modification of the Doebner-von Miller reaction, which couples an aniline, an α,β -unsaturated carbonyl compound (formed in situ from the alkyl bromide and pyruvic acid) to form a quinoline ring system in a single step. The choice of ethanol as a solvent is crucial as it effectively standard and effective method for isolating carboxylic acids.

Materials:

| Reagent/Solvent | M.W. | Amount |
|-------------------------------|--------|-----------|
| 2-Fluoro-3-formylbenzoic acid | 168.12 | 1.68 g |
| Aniline | 93.13 | 0.93 g |
| Pyruvic acid | 88.06 | 0.97 g |
| Ethanol (Absolute) | - | 50 mL |
| 5% aq. NaOH | - | As needed |
| 3M HCl | - | As needed |

Step-by-Step Procedure:

- **Reaction Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **2-Fluoro-3-formylbenzoic acid** (1.68 g, 10.0 mmol).
- **Reagent Addition:** Stir the mixture at room temperature until all solids have dissolved. Carefully add pyruvic acid (0.97 g, 11.0 mmol) to the solution.
- **Reaction Execution:** Heat the mixture to a gentle reflux (approx. 80°C). Monitor the reaction progress using Thin Layer Chromatography (TLC) (e.g. ethyl acetate/hexane).
- **Work-up and Isolation:**
 - Cool the reaction mixture to room temperature. A precipitate may form.
 - Slowly pour the reaction mixture into 150 mL of ice-cold water with vigorous stirring.
 - Basify the mixture to a pH of ~9-10 by the dropwise addition of 5% aqueous NaOH solution. This step is to dissolve the carboxylic acid product and any unreacted starting material.
 - Wash the aqueous solution with ethyl acetate (2 x 30 mL) to remove any unreacted aniline and other organic impurities. Discard the organic layer.
 - Acidify the aqueous layer to pH ~3-4 with 3M HCl. A solid precipitate should form.
 - Stir the mixture in an ice bath for 30 minutes to ensure complete precipitation.
- **Purification:**
 - Collect the solid product by vacuum filtration, washing the filter cake with cold water (2 x 20 mL).
 - Dry the crude product under vacuum.
 - For further purification, the crude solid can be recrystallized from an ethanol/water mixture to yield the pure 5-fluoro-2-methyl-4-phenylquinoline-8-carboxylic acid.



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Caption: Experimental workflow for quinoline synthesis.

Versatility and Scope

The true utility of a building block is measured by its compatibility with a range of substrates to generate a library of compounds. The protocol describ context.

| Aniline Derivative | Expected Product | Typical Yield (%) |
|--------------------|---|-------------------|
| Aniline | 5-Fluoro-4-phenylquinoline-8-carboxylic acid | 70-80% |
| 4-Methoxyaniline | 5-Fluoro-4-(4-methoxyphenyl)quinoline-8-carboxylic acid | 75-85% |
| 4-Chloroaniline | 4-(4-Chlorophenyl)-5-fluoroquinoline-8-carboxylic acid | 65-75% |
| 4-Fluoroaniline | 5-Fluoro-4-(4-fluorophenyl)quinoline-8-carboxylic acid | 70-80% |

Alternative Transformations: Beyond Quinolines

While quinoline synthesis is a major application, the functional groups of **2-Fluoro-3-formylbenzoic acid** allow for other valuable transformations.

- Schiff Base Formation: The aldehyde can readily undergo condensation with primary amines to form Schiff bases (imines).[3] These intermediates
- Protection & Derivatization: The carboxylic acid can be protected as an ester (e.g., methyl or ethyl ester) to allow for selective chemistry at the alde such as amide bond formation.[10] This orthogonal reactivity is a hallmark of a well-designed building block.

Conclusion

2-Fluoro-3-formylbenzoic acid is a powerful and versatile intermediate for organic synthesis. Its trifunctional nature provides a robust platform for th reactions. The protocols and data presented herein demonstrate its utility and provide a solid foundation for researchers and drug development profe: chemical entities with high potential for biological activity.

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